

molecular weight and formula of 5-Cyclopropylisoxazole-3-carboxylic acid

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Compound of Interest

Compound Name:	5-Cyclopropylisoxazole-3-carboxylic acid
Cat. No.:	B1349168

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In-Depth Technical Guide: 5-Cyclopropylisoxazole-3-carboxylic acid

This technical guide provides an in-depth overview of the chemical properties of **5-Cyclopropylisoxazole-3-carboxylic acid**, tailored for researchers, scientists, and professionals in the field of drug development.

Core Chemical Data

The fundamental properties of **5-Cyclopropylisoxazole-3-carboxylic acid** are summarized in the table below, providing a clear reference for its molecular composition and weight.

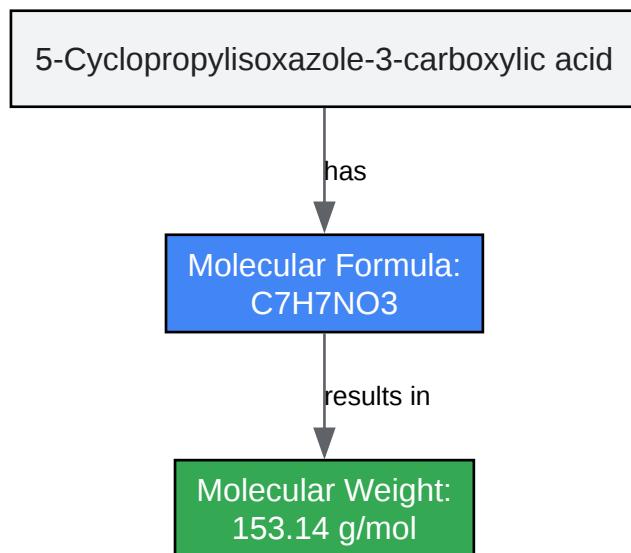
Property	Value
Molecular Formula	C7H7NO3[1]
Molecular Weight	153.14 g/mol [1]

Physicochemical Properties

5-Cyclopropylisoxazole-3-carboxylic acid is typically found as an off-white to light brown solid.[2] It has a melting point range of 96-100 °C.[2]

Logical Relationship of Core Properties

The following diagram illustrates the relationship between the compound's name, its empirical formula, and its molecular weight.



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Caption: Relationship between compound name, formula, and molecular weight.

Experimental Protocols

While specific, detailed experimental protocols for various applications of **5-Cyclopropylisoxazole-3-carboxylic acid** are proprietary and context-dependent, the general synthetic routes are available in the chemical literature. The synthesis of isoxazole derivatives often involves the cycloaddition of a nitrile oxide with an alkyne or alkene. For 5-substituted-isoxazole-3-carboxylic acids, a common method involves the reaction of a substituted hydroxylamine with an α,β -unsaturated carbonyl compound, followed by oxidation.

A plausible synthetic approach for **5-Cyclopropylisoxazole-3-carboxylic acid** would involve the following conceptual steps:

- Formation of a Cyclopropyl-substituted Building Block: Preparation of a suitable cyclopropyl-containing precursor, such as a cyclopropyl alkyne or a β -ketoester bearing a cyclopropyl group.

- Isoxazole Ring Formation: Reaction of the cyclopropyl precursor with a reagent that provides the isoxazole core. A common method is the [3+2] cycloaddition of a nitrile oxide (generated *in situ* from an oxime) with an appropriately substituted alkyne.
- Carboxylic Acid Moiety Introduction/Modification: The carboxylic acid group at the 3-position can be introduced at various stages of the synthesis. For instance, it could be present on one of the starting materials or generated from a precursor functional group (e.g., hydrolysis of an ester or nitrile) in the final steps of the synthesis.
- Purification: The final product would be purified using standard laboratory techniques such as recrystallization or column chromatography to achieve the desired purity.

It is important to note that the specific reagents, reaction conditions (temperature, solvent, reaction time), and purification methods would need to be optimized for each specific synthesis. Researchers should consult relevant synthetic chemistry literature for detailed procedures.

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References

- 1. 110256-15-0 Cas No. | 5-Cyclopropyl-isoxazole-3-carboxylic acid | Matrix Scientific [matrix.staging.1int.co.uk]
- 2. 5-CYCLOPROPYLISOXAZOLE-3-CARBOXYLIC ACID manufacturers and suppliers in india [chemicalbook.com]
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